3-[(Benzothiazol-2-yl)oxymethyl]piperidine basic properties

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Compound of Interest

Compound Name:	*3-[(Benzothiazol-2-yl)oxymethyl]piperidine*
CAS No.:	*876148-06-0*
Cat. No.:	*B1391050*

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Title: **3-[(Benzothiazol-2-yl)oxymethyl]piperidine**: A Privileged Scaffold in Multitarget-Directed Ligand (MTDL) Design

Executive Summary

3-[(Benzothiazol-2-yl)oxymethyl]piperidine (CAS: 876148-06-0) is a highly versatile, bifunctional building block extensively utilized in modern medicinal chemistry[1]. By covalently linking a lipophilic benzothiazole core to a basic piperidine ring via a flexible oxymethyl spacer, this molecule serves as a foundational pharmacophore for Multitarget-Directed Ligands (MTDLs)[2]. It is particularly valuable in developing therapeutics for neurodegenerative disorders, such as Alzheimer's disease, where simultaneous modulation of Acetylcholinesterase (AChE), Histamine H3 receptors (H3R), and Sigma-1 receptors (S1R) is desired[2][3][4].

Physicochemical Profiling & Structural Rationale

To design effective CNS-active agents, the physicochemical properties of the scaffold must align with Lipinski's Rule of Five and blood-brain barrier (BBB) permeation criteria. The

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structural modularity of this compound allows researchers to fine-tune lipophilicity and target affinity.

Table 1: Fundamental Physicochemical Properties

Property	Value	Structural Significance
CAS Number	876148-06-0[1]	Unprotected secondary amine ready for terminal derivatization.
Precursor CAS	876148-05-9[5]	N-Boc protected variant utilized for selective etherification.
Molecular Formula	C13H16N2OS[1]	Optimal heavy atom count for fragment-based drug design.
Molecular Weight	248.35 g/mol [1]	Low MW allows for further functionalization while maintaining BBB permeability.
Core Moieties	Benzothiazole, Piperidine	Benzothiazole provides ngcontent-ng-c1977314119="" _nghost-ng-c2626011906="" class="inline ng-star-inserted"> stacking; Piperidine provides a protonatable nitrogen at physiological pH[6].

Pharmacological Rationale: The MTDL Approach

The architecture of **3-[(Benzothiazol-2-yl)oxymethyl]piperidine** is not coincidental; it is a rationally designed system that maps precisely to the binding pockets of multiple CNS targets[2].

- Acetylcholinesterase (AChE) Inhibition: The benzothiazole moiety acts as a hydrophobic anchor, engaging in ngcontent-ng-c1977314119="" _nghost-ng-c2626011906=""

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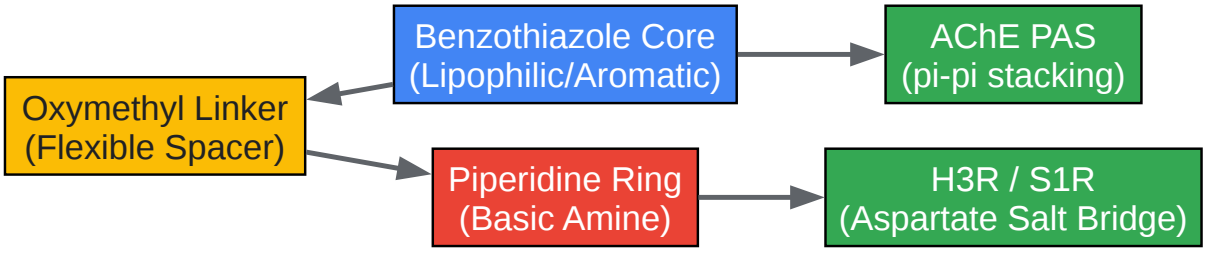
stacking interactions with the peripheral anionic site (PAS) of AChE (e.g., Trp286). Simultaneously, the protonated piperidine nitrogen reaches deep into the catalytic active site (CAS), interacting with the catalytic triad via cation-ngcontent-ng-c1977314119="" _nghost-ng-c2626011906="" class="inline ng-star-inserted">

interactions.

- Histamine H3 Receptor (H3R) Antagonism: H3R antagonists require a basic amine linked to a lipophilic core[6]. The piperidine ring forms a critical salt bridge with a conserved aspartate residue (Asp114) in the H3R binding pocket, while the oxymethyl linker provides the necessary flexibility to optimize this electrostatic interaction[2][6].

- Sigma-1 Receptor (S1R) Modulation: S1R ligands typically feature a basic amine flanked by hydrophobic regions. Benzothiazole-based piperidines have emerged as potent S1R modulators, acting as chaperone proteins to mitigate endoplasmic reticulum (ER) stress and exert neuroprotective effects[4].



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Caption: Pharmacophore mapping of the benzothiazole-piperidine scaffold to CNS targets.

Synthetic Methodology & Causality

The synthesis of **3-[(Benzothiazol-2-yl)oxymethyl]piperidine** relies on a highly efficient Nucleophilic Aromatic Substitution (

) workflow. As an Application Scientist, it is critical to understand the causality behind these specific reaction conditions to ensure high yield and prevent side reactions.

Step-by-Step Protocol:

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- Amine Protection (Boc-Protection): 3-Piperidinemethanol is treated with Di-tert-butyl dicarbonate (

) in dichloromethane (DCM).

  - Causality: The secondary amine of piperidine is highly nucleophilic. If left unprotected, it will compete with the hydroxyl group during the

    step, leading to unwanted N-arylation. This step generates the intermediate N-Boc precursor (CAS: 876148-05-9)[5].

- Alkoxide Formation: The N-Boc-3-piperidinemethanol is dissolved in anhydrous N,N-Dimethylformamide (DMF) and cooled to 0°C. Sodium hydride (NaH, 60% dispersion in mineral oil) is added slowly.

  - Causality: NaH is a strong, non-nucleophilic base that quantitatively deprotonates the primary alcohol, generating a highly reactive alkoxide nucleophile. The 0°C temperature prevents degradation of the solvent and safely controls the exothermic hydrogen gas evolution.

- Coupling: 2-Chlorobenzothiazole is added dropwise to the alkoxide solution. The mixture is allowed to warm to room temperature.

  - Causality: The electron-withdrawing nature of the imine nitrogen and sulfur atom in the benzothiazole ring highly activates the C2 position for nucleophilic attack, allowing the alkoxide to efficiently displace the chloride leaving group.

- Deprotection: The resulting intermediate is isolated and treated with Trifluoroacetic acid (TFA) in DCM at room temperature for 2 hours.

  - Causality: TFA selectively cleaves the Boc group via acid-catalyzed hydrolysis, liberating the free secondary amine without cleaving the newly formed ether linkage. The product is neutralized and purified via flash chromatography to yield **3-[(Benzothiazol-2-yl)oxymethyl]piperidine** (CAS: 876148-06-0)[1].

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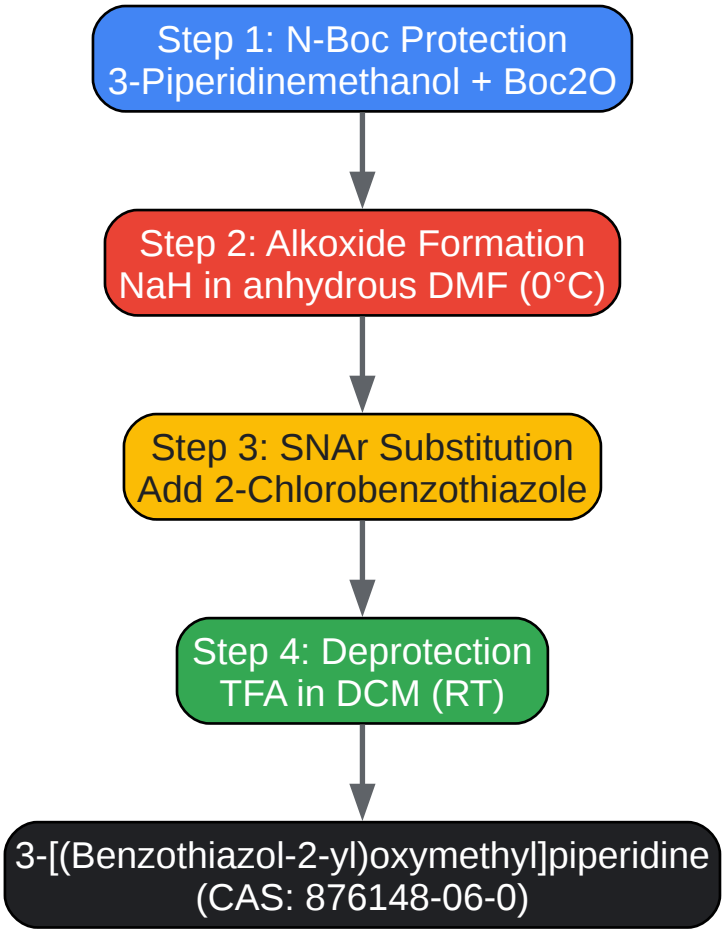

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Caption: Synthetic workflow for **3-[(Benzothiazol-2-yl)oxymethyl]piperidine** via SNAr.

In Vitro Validation Systems

To validate the efficacy of novel derivatives synthesized from this scaffold, self-validating biochemical assays must be strictly employed to ensure data integrity.

AChE Inhibition Assay (Modified Ellman's Method)[3]

- Principle: This assay relies on the hydrolysis of acetylthiocholine by AChE to produce thiocholine. Thiocholine reacts with 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) to yield the 5-thio-2-nitrobenzoate anion, which absorbs strongly at 412 nm[3].
- Self-Validating Control: Donepezil is used as a positive control. If Donepezil fails to produce an ngcontent-ng-c1977314119="" _nghost-ng-c2626011906="" class="inline ng-star-

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in the low nanomolar range, the enzyme integrity or DTNB reagent is compromised, automatically invalidating the run.

- Procedure: In a 96-well plate, combine 0.1 M phosphate buffer (pH 8.0), test compound (serial dilutions), and human recombinant AChE. Incubate for 15 minutes at 37°C. Add DTNB (0.3 mM final) and acetylthiocholine iodide (0.5 mM final). Read absorbance continuously at 412 nm for 5 minutes to calculate the initial velocity (

).

H3R Radioligand Binding Assay[2][6]

- Principle: Competitive displacement of a known tritiated ligand (

) from human H3 receptors expressed in HEK-293 cell membranes[6].

- Self-Validating Control: Thioperamide is utilized as the reference antagonist[6]. Non-specific binding is defined using 10

  of unlabelled histamine. The assay is only valid if the signal-to-background ratio strictly exceeds 5:1.

- Procedure: Incubate cell membranes with 1 nM

  and varying concentrations of the benzothiazole-piperidine derivative in 50 mM Tris-HCl buffer (pH 7.4) for 60 minutes at 25°C. Terminate the reaction by rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% polyethylenimine). Wash filters, add scintillation cocktail, and quantify bound radioactivity to determine the

  value[2].

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